

Industrial manufacturing process of sodium o-cresolate.

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Compound of Interest

Compound Name: **Sodium o-cresolate**

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An In-depth Technical Guide to the Industrial Manufacturing of **Sodium o-Cresolate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium o-cresolate (also known as sodium 2-methylphenolate) is a crucial chemical intermediate with applications in the synthesis of pharmaceuticals, herbicides, and other specialty chemicals.^[1] Its industrial production is primarily achieved through several distinct manufacturing routes, each with its own set of process parameters, yields, and raw material considerations. This technical guide provides a comprehensive overview of the core industrial manufacturing processes for **sodium o-cresolate**, including detailed experimental protocols for key reactions, quantitative data presented for comparative analysis, and visualizations of the process workflows.

Introduction

Sodium o-cresolate is the sodium salt of o-cresol (2-methylphenol).^[1] The primary industrial objective is the efficient and cost-effective formation of the sodium salt from various starting materials. The principal manufacturing methods include the direct neutralization of o-cresol, extraction from industrial byproducts like coal tar and petroleum naphtha, and synthetic routes starting from toluene derivatives.^{[1][2]} The choice of a particular process is often dictated by the availability and cost of raw materials, as well as the desired purity of the final product.

Core Manufacturing Processes

The industrial production of **sodium o-cresolate** can be broadly categorized into four main methodologies.

Direct Neutralization of o-Cresol

This is the most straightforward method, involving a classic acid-base reaction between o-cresol and sodium hydroxide.^[1] It is often employed for smaller-scale production or when high-purity **sodium o-cresolate** is required.^[1]

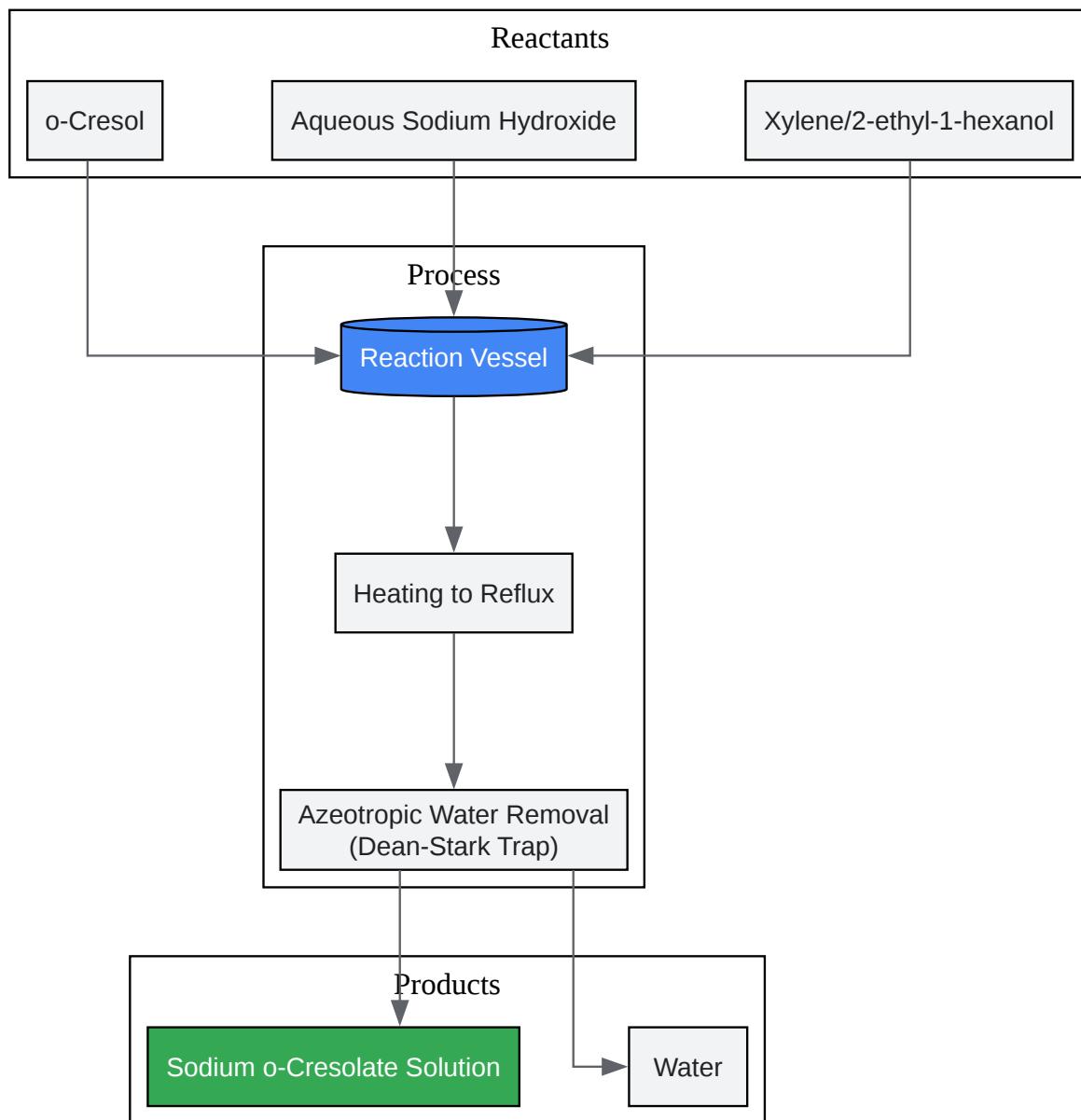
Experimental Protocol:

A laboratory-scale preparation illustrative of the industrial process is as follows:

- A five-liter flask is equipped with a stirrer, thermometer, dropping funnel, heating mantle, Dean-Stark trap, and a reflux condenser.
- 329 grams of a 48.6% aqueous solution of sodium hydroxide (NaOH) is added to the flask.
- 2000 ml of a 4:1 mixture of xylene and 2-ethyl-1-hexanol is added as a solvent and azeotropic agent.
- 433 grams of commercial-grade o-cresol (99.4% pure) is slowly added to the flask.
- The mixture is heated to reflux to facilitate the reaction and remove the water formed during the neutralization via the Dean-Stark trap.
- The final product is a solution of **sodium o-cresolate** in the xylene/2-ethyl-1-hexanol mixture.

Further processing would involve the removal of the solvent, typically through distillation, to yield solid **sodium o-cresolate**.

Process Visualization:

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Caption: Workflow for Direct Neutralization of o-Cresol.

Extraction from Coal Tar

Coal tar, a byproduct of coal gasification, contains a mixture of phenolic compounds, including o-cresol.^[3] **Sodium o-cresolate** is produced by extracting these acidic phenols from the tar oil using a caustic soda solution.

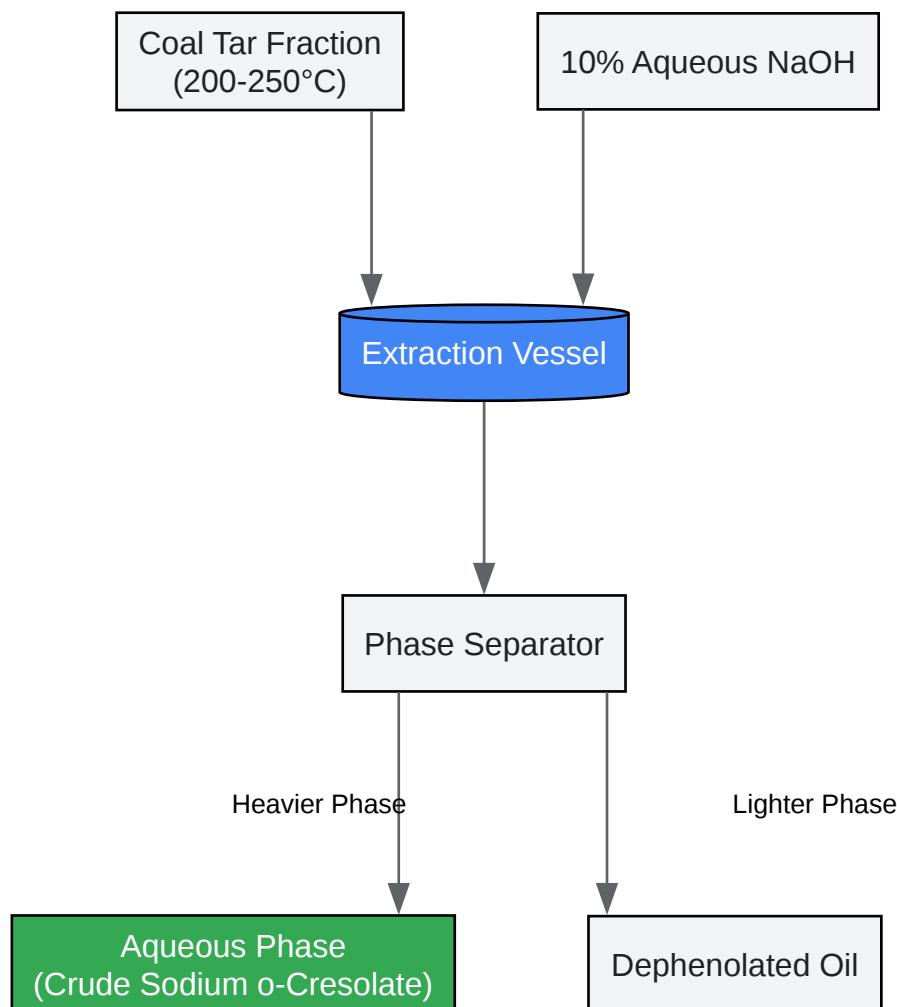
Experimental Protocol:

- Extraction: Coal tar fractions distilling in the 200-250°C range are mixed with an excess of a 10% aqueous sodium hydroxide (caustic soda) solution.^{[1][4]} This reaction converts the phenolic compounds (tar acids) into their corresponding water-soluble sodium salts (phenolates and cresolates).
- Separation: The aqueous layer, containing the crude sodium phenolate-sodium cresolate solution, is separated from the non-phenolic oil layer.^[4]
- Purification (Springing): The aqueous solution is typically treated with an acid, such as carbon dioxide or sulfur dioxide, to liberate the free phenols (crude tar acids) from the sodium salt solution.^[4] To obtain **sodium o-cresolate**, further purification steps would be required before the "springing" process.

Quantitative Data:

Parameter	Value	Reference
Raw Material	Coal tar fraction	[1]
Distillation Range	200-250°C	[1]
Extraction Agent	10% aqueous NaOH	[4]
Product	Crude sodium cresolate solution	[4]

Process Visualization:



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Caption: Extraction of **Sodium o-Cresolate** from Coal Tar.

Extraction from Petroleum Naphtha

Similar to coal tar, cracked naphtha from petroleum refining contains phenolic compounds that can be extracted.[\[1\]](#)

Methodology:

The process involves treating the cracked naphtha with a sodium hydroxide solution to form sodium cresolates, which are then separated from the hydrocarbon stream.[\[1\]](#) Subsequent purification of the aqueous extract is necessary. While specific industrial parameters are proprietary, the general steps mirror those of coal tar extraction.

Hydrolysis of o-Chlorotoluene

This synthetic route produces a mixture of o- and m-cresol, which exist as their sodium salts (sodium cresolates) after the primary reaction.

Experimental Protocol:

- Chlorination of Toluene: Toluene is reacted with chlorine in the presence of a catalyst (e.g., iron(III) chloride) to produce a mixture of o- and p-chlorotoluene.[\[3\]](#)
- Hydrolysis: The o-chlorotoluene (or a mixture) is hydrolyzed with an excess of aqueous sodium hydroxide.[\[2\]](#)[\[3\]](#) This step is performed under high temperature and pressure.[\[2\]](#) The reaction produces a sodium cresolate solution and sodium chloride.[\[2\]](#)
- Neutralization: The resulting sodium cresolate solution is then neutralized with an acid (often the hydrochloric acid generated during the initial chlorination step) to liberate the free cresols.[\[2\]](#) For the production of **sodium o-cresolate**, this step would be omitted and the solution purified.

Quantitative Data for Hydrolysis:

Parameter	Value	Reference
Reactants	o-Chlorotoluene, NaOH	[2] [5]
NaOH Molar Ratio	2.5–3.5 mol per mol of chlorotoluene	[2]
Temperature	360–390°C	[2] [3]
Pressure	280–300 bar (28–30 MPa)	[2] [3]
Catalyst (alternative method)	Nano-copper	[5]
Temperature (catalyzed)	200°C	[5]
Reaction Time (catalyzed)	6 hours	[5]
Yield (m- and o-cresol)	>37%	[5]

Reaction Pathway:

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Caption: Reaction for Hydrolysis of o-Chlorotoluene.

Related Synthetic Route: Alkali Fusion of Toluenesulfonates

While this process is primarily for the production of cresols, sodium cresolate is the key intermediate formed during the fusion step.[2]

Methodology Overview:

- **Sulfonation:** Toluene is reacted with concentrated sulfuric acid to produce toluenesulfonic acid.[2]
- **Neutralization:** The toluenesulfonic acid is neutralized with sodium hydroxide or sodium sulfite to form sodium toluenesulfonate.[2]
- **Alkali Fusion:** The sodium toluenesulfonate is fused with excess molten sodium hydroxide at high temperatures to produce sodium cresolate and sodium sulfite.[2]
- **Acidification:** The fusion mass is dissolved in water and acidified to produce the final cresol product.[2]

Quantitative Data for Alkali Fusion:

Parameter	Value	Reference
Reactants	Sodium tolenesulfonate, NaOH	[2]
Temperature	330–350°C	[2]
Product	Molten sodium cresolate and sodium sulfite	[2]
Cresol Yield (after acidification)	~65% (based on reacted toluene for m-cresol)	[2]

Purification of Sodium o-Cresolate

Purification of the crude **sodium o-cresolate** solution is critical to remove byproducts and unreacted starting materials. Common industrial purification techniques include:

- Solvent Washing: To remove any entrained neutral oils or non-polar impurities.
- Filtration: To remove solid impurities.
- Crystallization: Cooling a concentrated aqueous solution of sodium cresolate can induce crystallization, leaving impurities in the mother liquor. This is analogous to the purification process for sodium phenate.

Conclusion

The industrial manufacturing of **sodium o-cresolate** is a versatile process with multiple established routes. The direct neutralization of o-cresol offers a high-purity product, while extraction from coal tar and petroleum naphtha provides a method to valorize industrial byproducts. Synthetic routes, such as the hydrolysis of o-chlorotoluene, offer a means of production from basic chemical feedstocks. The selection of a specific manufacturing process depends on a variety of factors including raw material availability, energy costs, and the required purity of the final **sodium o-cresolate** product. For researchers and professionals in drug development, understanding these manufacturing pathways is essential for supply chain management and ensuring the quality and purity of this vital chemical intermediate.

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References

- 1. Sodium o-cresolate (4549-72-8) for sale [vulcanchem.com]
- 2. chemcess.com [chemcess.com]
- 3. Two main different technologies for m-cresol [betterchemtech.com]
- 4. Sodium cresylate | C7H7NaO | CID 23681054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CN103992210A - Synthesis method of o-cresol and m-cresol - Google Patents [patents.google.com]
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